

Essential Safety and Logistical Information for Handling AKP-11

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Compound of Interest

Compound Name: AKP-11

Cat. No.: B560679

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Disclaimer: A specific Safety Data Sheet (SDS) for **AKP-11** was not located in the available search results. The following guidance is based on general laboratory safety principles for handling potent, biologically active research compounds and should be supplemented by a thorough risk assessment conducted by qualified personnel within your institution. The information provided here is intended to support, not replace, institutional safety protocols.

Hazard Assessment and General Precautions

AKP-11 is identified as a potent agonist of the sphingosine-1-phosphate receptor 1 (S1P1) and is intended for research use only, not for human or veterinary applications^[1]. As a bioactive small molecule, it should be handled with care to avoid potential pharmacological effects from accidental exposure. All personnel handling **AKP-11** must be properly trained in the procedures outlined below and be aware of the potential hazards.

Quantitative Data Summary

Property	Value	Source
Chemical Formula	C ₂₂ H ₂₂ ClN ₃ O ₅	^[1]
Molecular Weight	443.9 g/mol	^[1]
Solubility	DMF: 5 mg/ml, DMSO: 20 mg/ml	^[1]
CAS Number	1220973-37-4	^[1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to minimize exposure to **AKP-11**. The following table outlines the recommended PPE for various handling scenarios. A risk assessment should be performed to determine the appropriate level of protection for specific procedures.

Task	Recommended PPE
Receiving and Unpacking	- Nitrile gloves- Safety glasses
Weighing and Aliquoting (Solid)	- Nitrile gloves (double-gloving recommended)- Lab coat- Safety glasses with side shields or chemical splash goggles- N95 respirator or higher (if not handled in a chemical fume hood)
Weighing and Aliquoting (in solution)	- Nitrile gloves- Lab coat- Safety glasses with side shields or chemical splash goggles
General Laboratory Use	- Nitrile gloves- Lab coat- Safety glasses
Spill Cleanup	- Nitrile gloves (double-gloving recommended)- Chemical-resistant coveralls or apron- Chemical splash goggles- Appropriate respiratory protection (based on spill size and volatility)

Experimental Protocols: Safe Handling Procedures

1. Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Wear appropriate PPE (nitrile gloves and safety glasses) when unpacking.
- Store **AKP-11** in a tightly sealed, clearly labeled container in a designated, secure, and well-ventilated area, away from incompatible materials. Follow the supplier's recommendations for storage temperature.

2. Weighing and Preparing Solutions:

- Solid Form: Whenever possible, handle solid **AKP-11** in a chemical fume hood or a ventilated balance enclosure to minimize the risk of inhalation. Use dedicated spatulas and weighing papers.
- Solution Form: Prepare solutions in a chemical fume hood. Use a calibrated positive displacement pipette or a gastight syringe for transferring solutions to minimize aerosol generation.
- After handling, thoroughly clean all equipment and the work area.

3. Administration to Animals (if applicable):

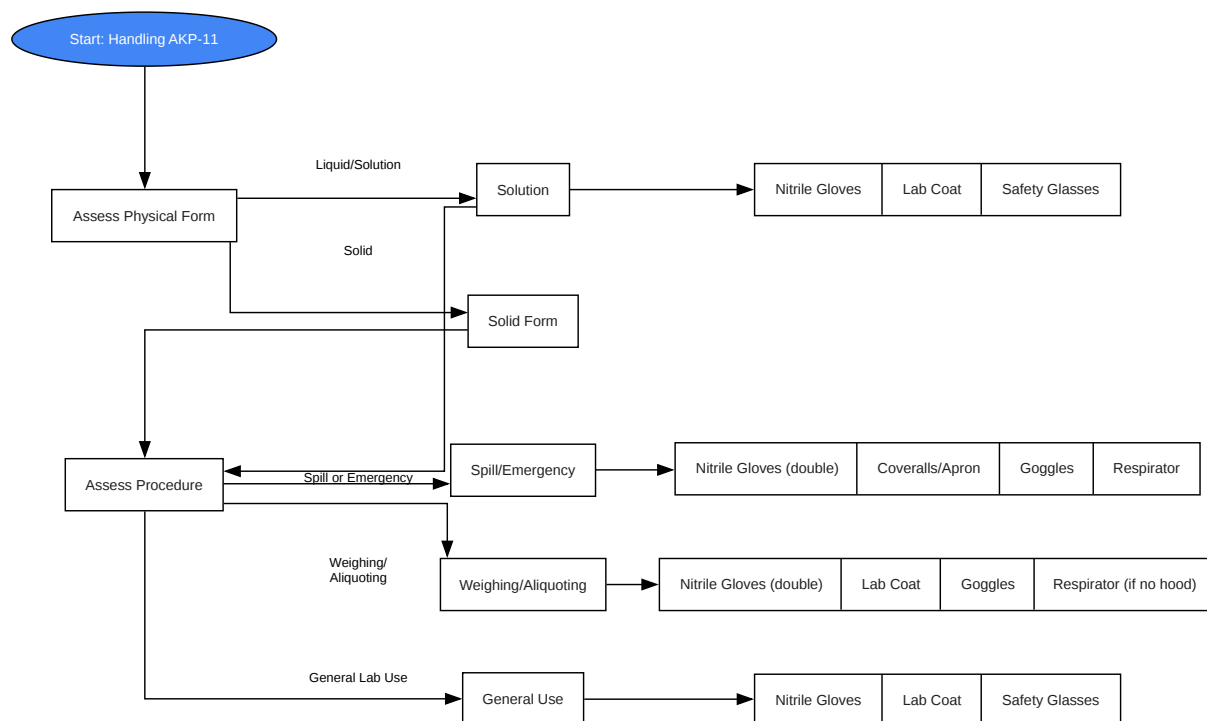
- Personnel should wear appropriate PPE, including a lab coat, nitrile gloves, and safety glasses.
- Use appropriate animal handling techniques to minimize the risk of accidental exposure.
- Dispose of all contaminated bedding and waste in accordance with institutional guidelines for hazardous chemical waste.

Disposal Plan

All waste contaminated with **AKP-11**, including empty containers, used PPE, and cleaning materials, must be disposed of as hazardous chemical waste.

- Solid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Mandatory Visualization



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Caption: PPE selection workflow for handling **AKP-11**.

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References

- 1. caymanchem.com [caymanchem.com]
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